Spectroscopic and Spectrometric Profiling of 2-(4-Iodophenoxy)ethanamine: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(4-Iodo-phenoxy)-ethylamine*
CAS No.:	*151978-97-1*
Cat. No.:	*B178725*

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Abstract

This technical guide provides a detailed overview of the predicted spectroscopic and spectrometric characteristics of 2-(4-Iodophenoxy)ethanamine. Due to the limited availability of published experimental data for this specific molecule, this document presents a comprehensive analysis based on established principles of nuclear magnetic resonance (NMR) spectroscopy, infrared (IR) spectroscopy, and mass spectrometry (MS). The information herein is intended to serve as a valuable resource for researchers involved in the synthesis, identification, and characterization of this and structurally related compounds. This guide also outlines standardized experimental protocols for acquiring such data and includes a workflow diagram for the spectroscopic analysis process.

Predicted Spectroscopic and Spectrometric Data

The following tables summarize the predicted spectroscopic and spectrometric data for 2-(4-Iodophenoxy)ethanamine. These predictions are derived from the analysis of its constituent functional groups and comparison with data from structurally analogous compounds.

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Table 1: Predicted ^{1}H NMR Data for 2-(4-Iodophenoxy)ethanamine

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~ 7.60	Doublet	2H	Ar-H (ortho to I)
~ 6.75	Doublet	2H	Ar-H (ortho to O)
~ 4.05	Triplet	2H	-O-CH_2-
~ 3.00	Triplet	2H	-CH_2-NH_2
~ 1.50 (variable)	Broad Singlet	2H	-NH_2

Table 2: Predicted ^{13}C NMR Data for 2-(4-Iodophenoxy)ethanamine

Chemical Shift (δ) ppm	Assignment
~ 158	Ar-C-O
~ 138	Ar-C (ortho to I)
~ 117	Ar-C (ortho to O)
~ 83	Ar-C-I
~ 69	-O-CH_2-
~ 41	-CH_2-NH_2

Table 3: Predicted IR Spectroscopy Data for 2-(4-Iodophenoxy)ethanamine

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Wavenumber (cm^{-1})	Intensity	Assignment
3400-3250	Medium, Broad	N-H Stretch (primary amine)
3100-3000	Medium	Aromatic C-H Stretch
2960-2850	Medium	Aliphatic C-H Stretch
1600-1580	Strong	N-H Bend (scissoring)
1590, 1485	Strong	Aromatic C=C Stretch
1240	Strong	Aryl-O Stretch (asymmetric)
1040	Medium	C-N Stretch
820	Strong	para-disubstituted C-H Bend
~500	Medium	C-I Stretch

Table 4: Predicted Mass Spectrometry Data for 2-(4-Iodophenoxy)ethanamine

m/z	Relative Intensity	Assignment
263	High	$[M]^+$ (Molecular Ion)
220	Medium	$[M - CH_2NH_2]^+$
131	Medium	$[M - I]^+$
94	High	$[C_6H_5O]^+$
30	Very High	$[CH_2NH_2]^+$

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic and spectrometric data for a compound such as 2-(4-Iodophenoxy)ethanamine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

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- Dissolve 5-10 mg of the purified compound in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6, or D_2O).
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing (0 ppm).
- Transfer the solution to a 5 mm NMR tube.

^1H NMR Spectroscopy:

- Instrument: A 400 MHz or higher field NMR spectrometer.
- Parameters:
  - Number of scans: 16-64
  - Relaxation delay: 1-2 seconds
  - Pulse width: 30-45 degrees
  - Spectral width: -2 to 12 ppm
  - Temperature: 298 K

^{13}C NMR Spectroscopy:

- Instrument: A 100 MHz or higher field NMR spectrometer.
- Parameters:
  - Number of scans: 1024-4096 (or more, depending on sample concentration)
  - Relaxation delay: 2-5 seconds
  - Pulse program: Proton-decoupled
  - Spectral width: 0 to 200 ppm
  - Temperature: 298 K

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Infrared (IR) Spectroscopy

Sample Preparation:

- Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal.
- KBr Pellet: Grind 1-2 mg of the sample with ~100 mg of dry KBr powder. Press the mixture into a thin, transparent pellet using a hydraulic press.

Data Acquisition:

- Instrument: Fourier Transform Infrared (FTIR) spectrometer.
- Parameters:
  - Spectral range: 4000-400 cm^{-1}
  - Resolution: 4 cm^{-1}
  - Number of scans: 16-32
  - Background: A background spectrum of the empty sample compartment (for ATR) or a pure KBr pellet should be collected and subtracted from the sample spectrum.

Mass Spectrometry (MS)

Sample Preparation:

- Dissolve a small amount of the sample (typically <1 mg/mL) in a suitable volatile solvent (e.g., methanol, acetonitrile).
- The solution can be introduced into the mass spectrometer via direct infusion or through a chromatographic system like Gas Chromatography (GC) or Liquid Chromatography (LC).

Data Acquisition (Electron Ionization - EI):

- Instrument: GC-MS or a direct insertion probe on a mass spectrometer.

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- Parameters:
  - Ionization mode: Electron Ionization (EI)
  - Electron energy: 70 eV
  - Mass range: m/z 20-500
  - Source temperature: 200-250 °C

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the spectroscopic and spectrometric analysis of a synthesized compound.

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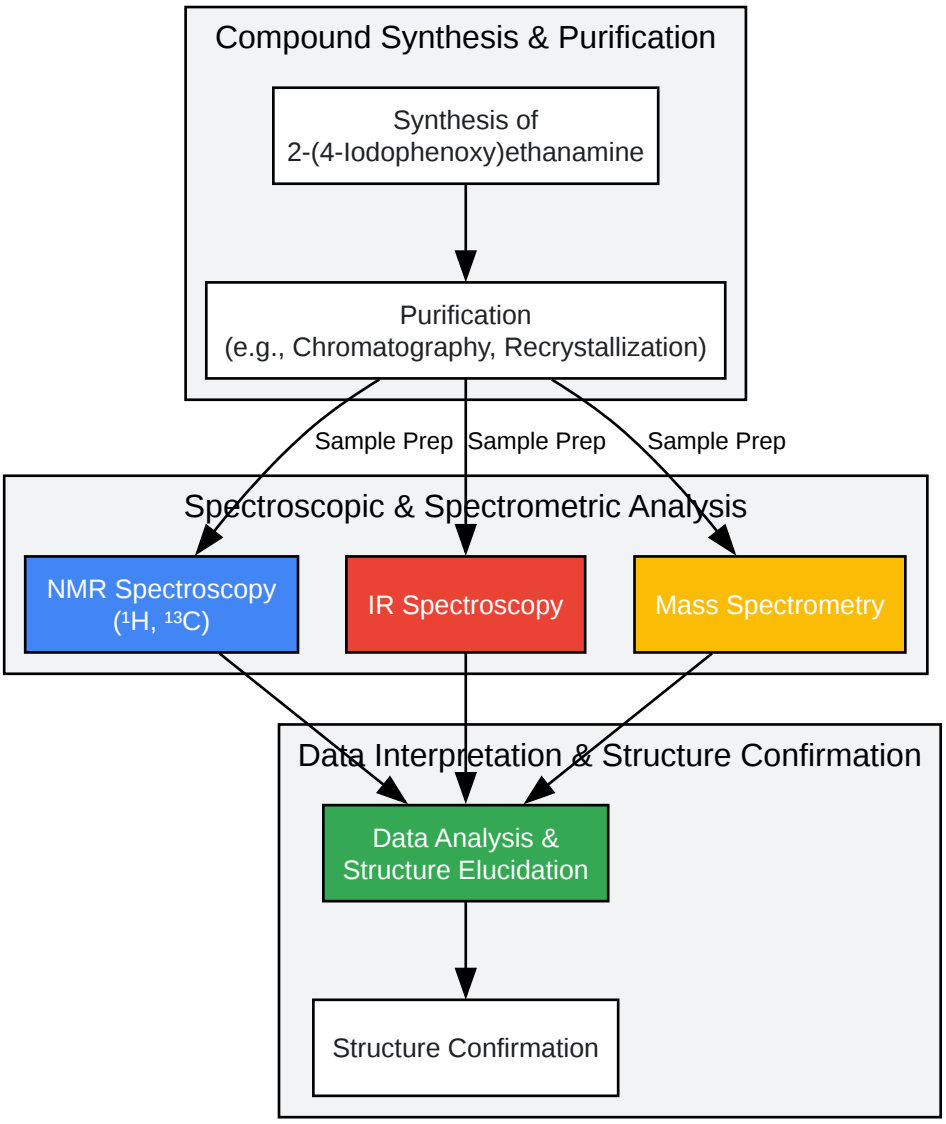

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Caption: Workflow for Spectroscopic Analysis.

Conclusion

This technical guide provides a foundational set of predicted spectroscopic and spectrometric data for 2-(4-Iodophenoxy)ethanamine, which can aid in its identification and characterization. The provided experimental protocols offer a standardized approach for obtaining high-quality data. It is important to re-emphasize that the presented data is predictive and should be confirmed with experimental results once the compound is synthesized and purified. The

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workflow and methodologies described herein are applicable to a wide range of small molecules and are fundamental to modern chemical research and drug development.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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